

An In-depth Technical Guide to the Discovery and Synthesis of Tellurium-127

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Compound of Interest

Compound Name: *Tellurium-127*

CAS No.: *13981-49-2*

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Executive Summary

Tellurium-127 (^{127}Te) is a radioactive isotope of the metalloid tellurium, notable for its relatively short half-life and beta decay, which makes it a subject of interest in various scientific and medical research fields. This document provides a comprehensive technical overview of the discovery of tellurium, the identification of the ^{127}Te isotope, its nuclear properties, and detailed methodologies for its synthesis. The primary production routes, including neutron activation of stable tellurium, isolation from nuclear fission products, and derivation from its parent nuclide Antimony-127, are discussed in detail. This guide is intended to serve as a core reference for professionals engaged in nuclear chemistry, radiopharmaceutical development, and related research disciplines.

Introduction to Tellurium

Tellurium (Te), atomic number 52, is a rare, brittle, silvery-white metalloid belonging to the chalcogen group of the periodic table.[1] While the element itself is not abundant in the Earth's crust, it is found in combination with gold and other metals.[2] Tellurium was first discovered in

1782 by Franz-Joseph Müller von Reichenstein in Transylvania from an ore containing gold.[3] [4] It was later isolated and named in 1798 by Martin Heinrich Klaproth, who derived the name from the Latin word tellus, meaning "earth".[2][3]

Tellurium possesses 39 known isotopes, of which eight occur naturally.[1] The radioactive isotopes of tellurium, including ^{127}Te , are artificially produced and are significant in various research and application domains, particularly in medicine for imaging and therapy.

Discovery of the Tellurium-127 Isotope

While the element tellurium was identified in the late 18th century, the specific isotope **Tellurium-127** was discovered much later, in the year 1938, as the field of nuclear physics and isotope identification advanced.[5] This discovery was part of the broader scientific effort to characterize the nuclear properties of elements and their various isotopic forms following the discovery of artificial radioactivity.

Nuclear Properties of Tellurium-127 and its Isomer

Tellurium-127 exists in a ground state and a metastable state (isomer), $^{127\text{m}}\text{Te}$. The properties of both are crucial for understanding its synthesis and decay. The quantitative nuclear data for these isotopes are summarized in the tables below.

Table 1: Nuclear Properties of **Tellurium-127** (Ground State)

Property	Value
Atomic Number (Z)	52
Mass Number (A)	127
Neutron Number (N)	75
Atomic Mass	126.9052173 u
Half-life	9.35 hours[5]
Decay Mode	Beta minus (β^-)[5]
Daughter Isotope	^{127}I (stable)[5]
Beta Decay Energy	0.702 MeV[5]
Spin and Parity	3/2+[5]

| Parent Nuclide | ^{127}Sb [5] |

Table 2: Nuclear Properties of **Tellurium-127m** (Isomer)

Property	Value
Excitation Energy	88.23 keV[5]
Half-life	106.1 days[1]
Decay Modes	Isomeric Transition (IT) to ^{127}Te (97.86%)Beta minus (β^-) to ^{127}I (2.14%)[1]

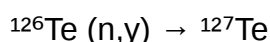
| Spin and Parity | 11/2-[1] |

Synthesis of Tellurium-127

There are three primary methods for the production of **Tellurium-127**.

Production via Neutron Activation of Tellurium-126

The most common and direct method for producing ^{127}Te is through the neutron capture reaction of the stable isotope Tellurium-126 (^{126}Te), which has a natural abundance of approximately 18.8%.^[1] The target material, typically high-purity tellurium dioxide (TeO_2) enriched in ^{126}Te , is irradiated with thermal neutrons in a nuclear reactor. The nuclear reaction is as follows:



This reaction produces both the ground state ^{127}Te and the metastable isomer $^{127\text{m}}\text{Te}$.

Table 3: Neutron Activation Data for ^{126}Te

Parameter	Value
Target Isotope	^{126}Te
Reaction	(n,γ)
Product Isotope	^{127}Te
Thermal Neutron Capture Cross Section (Total)	0.38 b ^[6]

| Isomer ($^{127\text{m}}\text{Te}$) Production Cross Section | 0.063 b^[6] |

Production as a Fission Product

Tellurium isotopes, including ^{127}Te , are produced during the nuclear fission of heavy elements like Uranium-235 (^{235}U) or Plutonium-239 (^{239}Pu).^[7] The fission product yield for mass number 127 is significant. However, the isolation of ^{127}Te from the highly complex mixture of other fission products and unspent nuclear fuel is a challenging radiochemical process, requiring multi-stage separation techniques.^[8]

Production from the Decay of Antimony-127

Tellurium-127 is the stable daughter product of the beta decay of Antimony-127 (^{127}Sb). ^{127}Sb itself can be produced as a fission product. This route involves first separating ^{127}Sb from other fission products and then allowing it to decay to ^{127}Te (half-life of ^{127}Sb is 3.85 days). This method can yield a very pure ^{127}Te product, free from other tellurium isotopes.

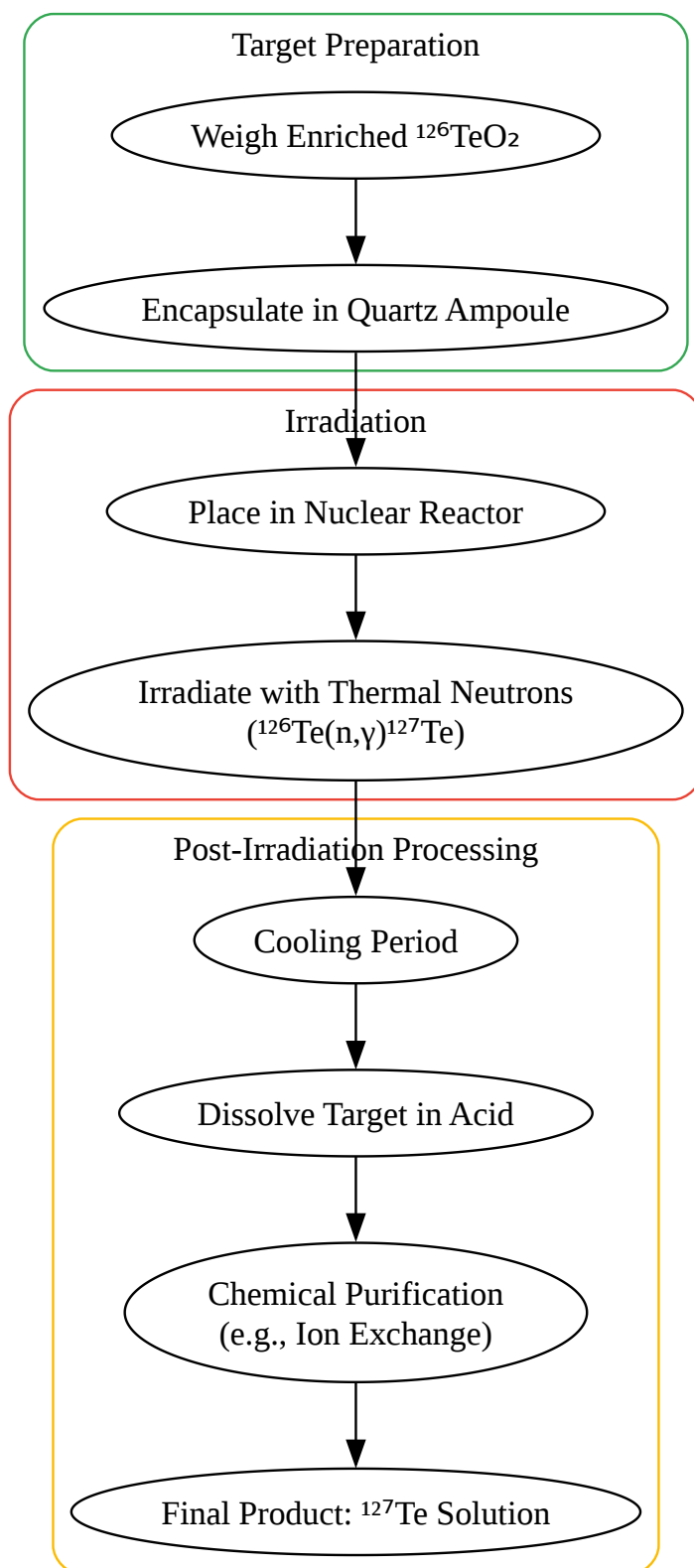
Experimental Protocols

Protocol for $^{126}\text{Te}(n,\gamma)^{127}\text{Te}$ Production and Separation

This protocol outlines the general steps for producing ^{127}Te via neutron irradiation of a $^{126}\text{TeO}_2$ target.

- Target Preparation:
 - High-purity tellurium dioxide (TeO_2), preferably enriched in ^{126}Te to maximize yield and minimize impurities, is used as the target material.
 - A precisely weighed amount of the TeO_2 powder is encapsulated in a high-purity quartz ampoule or an aluminum capsule suitable for irradiation. The container must be sealed to contain the radioactive products.
- Neutron Irradiation:
 - The sealed target is placed in a nuclear research reactor with a high thermal neutron flux (e.g., 10^{13} - 10^{14} n/cm².s).
 - The irradiation time is calculated based on the neutron flux, the ^{126}Te cross-section, and the desired activity of ^{127}Te , typically lasting for several hours to a few days. The relatively short half-life of ^{127}Te (9.35 h) must be considered to avoid significant decay during irradiation.
- Post-Irradiation Processing (Wet Distillation):
 - After a suitable cooling period to allow short-lived isotopes to decay, the irradiated target is transferred to a hot cell for safe handling.
 - The capsule is opened, and the irradiated TeO_2 is dissolved in a strong acid, such as concentrated sulfuric acid.
 - The solution is heated in a distillation apparatus. The produced radioiodine isotopes (from the decay of tellurium isotopes) can be distilled off.
 - The remaining tellurium solution contains ^{127}Te , ^{127m}Te , and any unreacted ^{126}Te .

- Purification (Chemical Separation):
 - To separate the tellurium isotopes from any cationic impurities, ion-exchange chromatography can be employed.
 - Tellurium forms anionic complexes in hydrochloric acid, which can be adsorbed onto an anion-exchange resin (e.g., Dowex-1).
 - Impurities can be washed from the column with appropriate acid concentrations.
 - The purified tellurium can then be eluted from the resin using a different eluent, such as dilute HCl or water.



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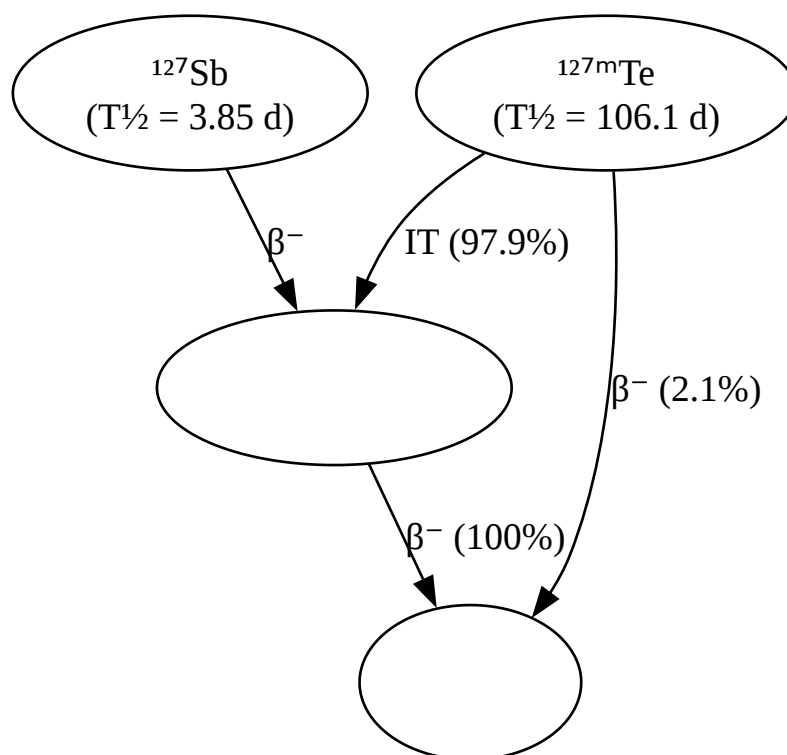
Protocol for Isolation of Tellurium from Fission Products

This protocol describes a method for separating tellurium from a solution of dissolved irradiated uranium fuel, focusing on the use of copper metal.^[9]

- Initial Sample Preparation:
 - Irradiated highly enriched uranium (HEU) is dissolved in a suitable acid, typically a concentrated hydrochloric or nitric acid solution. This solution contains a complex mixture of fission products, actinides, and unspent fuel.
- Column Preparation:
 - A chromatography column is packed with copper metal turnings.
 - The column is pre-conditioned by rinsing with 9 M HCl to remove any surface oxide layer from the copper.^[9]
- Separation of Tellurium and Iodine:
 - The acidic solution containing the fission products is passed through the copper-packed column.
 - Tellurium and iodine isotopes present in the solution spontaneously deposit onto the surface of the copper metal, effectively removing them from the solution.^[9] This process removes over 98% of the radiotellurium and radioiodine.^[9]
- Elution and Further Purification (Hypothetical Extension):
 - Note: The primary goal of the cited method is to remove Te/I interference. To recover the Te, further steps would be needed.
 - The copper turnings could be removed from the column and treated with an oxidizing agent (e.g., nitric acid) to re-dissolve the deposited tellurium along with the copper.
 - Standard chemical separation techniques, such as precipitation or solvent extraction, would then be required to separate the tellurium from the dissolved copper and any co-deposited elements.

Decay Pathways and Relationships

The production and decay of **Tellurium-127** are part of a larger isobaric decay chain ($A=127$). The key relationships involve its parent, its isomer, and its daughter nuclide. Understanding these pathways is essential for predicting the isotopic composition of a produced sample over time.



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Applications in Research and Drug Development

Tellurium-127 and its isomer, $^{127\text{m}}\text{Te}$, serve as valuable tools in various research contexts:

- **Nuclear Structure Studies:** The decay of ^{127}Te and $^{127\text{m}}\text{Te}$ provides data for refining nuclear models and understanding nuclear level structures.
- **Tracer Studies:** As a gamma-emitting isotope, ^{127}Te can be used as a radiotracer in chemical, biological, and environmental studies to monitor the fate of tellurium compounds.
- **Radiopharmaceutical Development:** While not a primary therapeutic or diagnostic radionuclide itself, the study of tellurium isotopes is relevant to the production of medically

important iodine isotopes. For example, other tellurium isotopes (e.g., ^{124}Te) are used as target materials for producing medically relevant iodine isotopes like ^{124}I for Positron Emission Tomography (PET).[1] Understanding the radiochemistry of tellurium is crucial for ensuring the purity of these radiopharmaceuticals.

Conclusion

Tellurium-127, identified in 1938, is a significant radionuclide with well-characterized nuclear properties. Its synthesis is primarily achieved through the neutron irradiation of stable ^{126}Te in nuclear reactors, a method that allows for controlled and predictable production. Alternative pathways, such as isolation from fission products or as a decay product of ^{127}Sb , offer routes to high-purity samples, though they involve more complex chemical separations. The detailed protocols and data presented in this guide provide a foundational resource for researchers and professionals, enabling a deeper understanding of ^{127}Te and facilitating its application in advanced scientific and developmental pursuits.

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